

Application Notes and Protocols for Calcium Imaging Using Pico145

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Compound of Interest

Compound Name: Pico145

Cat. No.: B8069070

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Pico145 is a highly potent and selective small-molecule inhibitor of the Transient Receptor Potential Canonical (TRPC) 1, 4, and 5 channels.^{[1][2]} These channels are non-selective cation channels that play a crucial role in calcium signaling in a variety of cell types.^{[1][3]} Their dysfunction has been implicated in numerous pathological conditions, making them attractive targets for drug discovery.^{[1][4]} **Pico145** offers researchers a powerful tool to investigate the physiological and pathological roles of TRPC1/4/5 channels.^{[1][5]}

These application notes provide detailed protocols for utilizing **Pico145** in calcium imaging experiments to study the inhibition of TRPC1/4/5 channels. The protocols cover agonist-induced calcium mobilization assays and antagonist inhibition assays using common calcium indicators such as Fura-2 AM and Fluo-4 AM.

Data Presentation

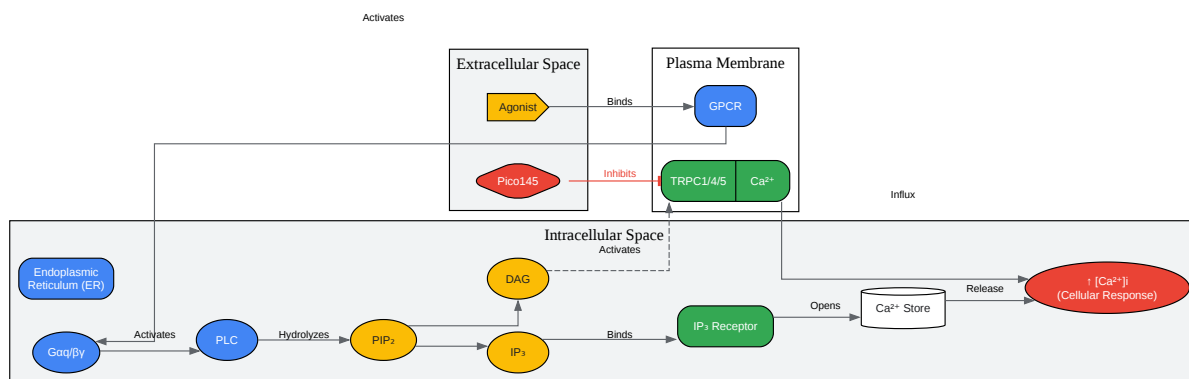
The inhibitory potency of **Pico145** against various human TRPC channel subtypes is summarized in the table below. The data highlights the exceptional potency and selectivity of **Pico145**, with IC₅₀ values in the picomolar to low nanomolar range.

Target	Activator	Assay Type	Cell Line	IC ₅₀ (nM)
TRPC4-TRPC1	(-)-Englerin A	Calcium Imaging (Fluo-4 AM)	HEK293	0.033
TRPC4-TRPC1	Sphingosine-1-phosphate	Patch Clamp	HEK293	0.011
TRPC4	(-)-Englerin A	Calcium Imaging (Fluo-4 AM)	HEK293	0.349
TRPC5-TRPC1	(-)-Englerin A	Calcium Imaging (Fluo-4 AM)	HEK293	0.2
TRPC5	(-)-Englerin A	Calcium Imaging (Fluo-4 AM)	HEK293	1.3

Data compiled from multiple sources.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Signaling Pathways

TRPC1, TRPC4, and TRPC5 proteins can form both homomeric and heteromeric cation channels in the plasma membrane.[\[3\]](#) These channels are permeable to Ca²⁺ and other cations. Their activation can be triggered by various stimuli, including G-protein coupled receptor (GPCR) activation and the presence of specific lipids.[\[9\]](#)[\[10\]](#) For instance, activation of Gq-coupled receptors leads to the production of diacylglycerol (DAG) and inositol trisphosphate (IP₃). While some TRPC channels are activated by DAG, the activation of TRPC5 is more complex and can be directly influenced by G-protein subunits.[\[10\]](#) The influx of Ca²⁺ through these channels contributes to the rise in intracellular calcium concentration, which in turn modulates a wide range of cellular processes. **Pico145** acts as a direct antagonist of TRPC1/4/5 channels, blocking the influx of calcium and thereby inhibiting downstream signaling events.[\[11\]](#)



Day 1: Preparation

1. Seed Cells
in 96-well plate

Day 2: Assay

2. Load Cells
with Calcium Dye

3. Wash Cells

4. Incubate with
Pico145

5. Measure Baseline
Fluorescence

6. Add Agonist

7. Kinetic
Fluorescence Reading

Data Analysis

8. Calculate $\Delta F/F_0$
or Ratio

9. Determine IC_{50}

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References

- 1. benchchem.com [benchchem.com]
- 2. Pico145 - powerful new tool for TRPC1/4/5 channels - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Pico145 - powerful new tool for TRPC1/4/5 channels - PMC [pmc.ncbi.nlm.nih.gov]
- 4. TRPC4/TRPC5 channels mediate adverse reaction to the cancer cell cytotoxic agent (-)-Englerin A - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. tandfonline.com [tandfonline.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Remarkable Progress with Small-Molecule Modulation of TRPC1/4/5 Channels: Implications for Understanding the Channels in Health and Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. mdpi.com [mdpi.com]
- 10. benchchem.com [benchchem.com]
- 11. etheses.whiterose.ac.uk [etheses.whiterose.ac.uk]
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